

# Essential Safety and Disposal Protocol for Org 25543 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Org 25543 hydrochloride

Cat. No.: B1662644

[Get Quote](#)

The following provides immediate, essential guidance for the safe handling and proper disposal of **Org 25543 hydrochloride**, a potent and selective glycine transporter type 2 (GlyT2) inhibitor. This document is intended for researchers, scientists, and drug development professionals.

Disclaimer: No specific Safety Data Sheet (SDS) for **Org 25543 hydrochloride** was found. The following guidance is based on the chemical's known biological activity, its nature as a hydrochloride salt of a complex organic molecule, and general principles of laboratory chemical safety. It is imperative to treat this compound with caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

## Quantitative Data and Physical Properties

While a comprehensive official data sheet is unavailable, the following information has been compiled from available sources.

Property	Data
Chemical Name	N-[[1-(Dimethylamino)cyclopentyl]methyl]-3,5-dimethoxy-4-(phenylmethoxy)benzamide hydrochloride[1]
Molecular Formula	C <sub>24</sub> H <sub>33</sub> ClN <sub>2</sub> O <sub>4</sub> (as hydrochloride)
Molecular Weight	448.98 g/mol [1]
Physical State	Likely a solid powder, similar to other hydrochloride salts.[2]
Solubility	Expected to be soluble in water.[2]
Purity	≥98% (HPLC)[1]
Biological Activity	Potent and selective GlyT2 inhibitor (IC <sub>50</sub> = 16 nM for hGlyT2).[1]
Potential Hazards	Potent biological activity. As a hydrochloride, it may be corrosive and acidic.[3]
Incompatible Materials	Strong oxidizing agents, bases.[2][3]

## Experimental Protocols: Proper Disposal Procedures

Given its potent biological activity and its nature as a hydrochloride salt, **Org 25543 hydrochloride** must be treated as hazardous waste.[4] Under no circumstances should it be disposed of down the drain or in regular trash.[4][5]

### Step-by-Step Disposal Guide

- Personal Protective Equipment (PPE): Before handling the material, ensure you are wearing appropriate PPE, including:
  - Safety goggles or glasses.[2]
  - Chemical-resistant gloves.[2]

- A lab coat.[2]
- Waste Segregation:
  - Do not mix **Org 25543 hydrochloride** waste with other chemical waste streams unless explicitly permitted by your EHS department.[6]
  - It is critical to keep it segregated from incompatible materials such as bases and strong oxidizing agents.[6]
- Containerization:
  - Place solid waste in a clearly labeled, sealable, and chemically compatible container. The container must be in good condition, without cracks or leaks.[4]
  - For solutions, use a sealed, leak-proof container.
  - The container must be labeled with the words "Hazardous Waste" and the full chemical name: "**Org 25543 hydrochloride**".[4] Do not use abbreviations.[4]
- Storage:
  - Store the sealed waste container in a designated, secure area away from general laboratory traffic.
  - Ensure the storage area is well-ventilated.
- Disposal:
  - Arrange for pickup and disposal through your institution's certified hazardous waste management program or EHS department.[5]
  - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

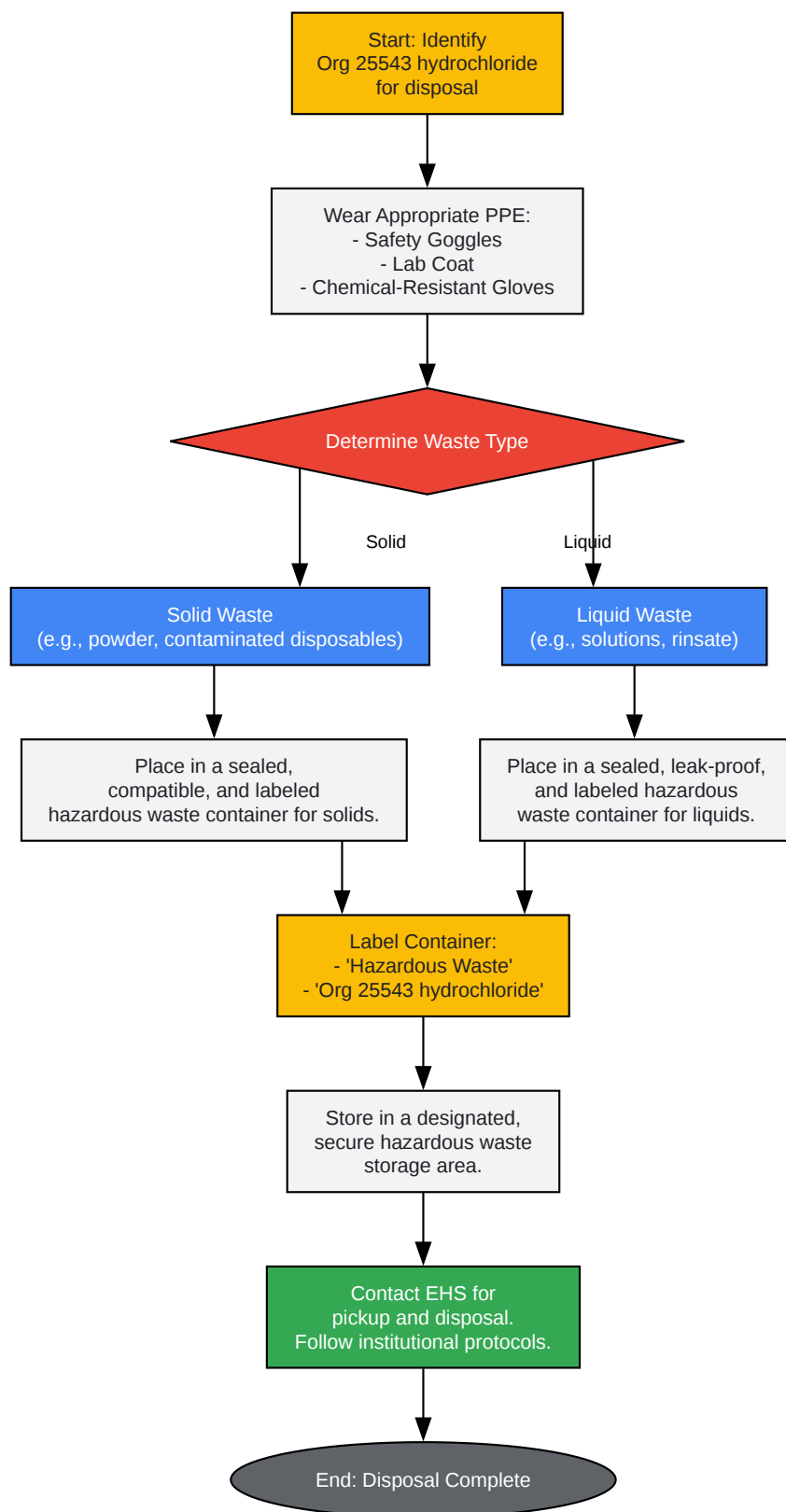
## Decontamination of Labware

- Reusable Glassware: Triple-rinse with a suitable solvent (e.g., ethanol or methanol) capable of dissolving the compound. Collect the rinsate as hazardous waste.<sup>[4]</sup> Then, wash the glassware as usual.
- Disposable Items: Any disposable items (e.g., pipette tips, weigh boats, contaminated paper towels) that have come into contact with **Org 25543 hydrochloride** must be collected and disposed of as solid hazardous waste.<sup>[5]</sup>

## Mandatory Visualizations

### Disposal Workflow for Org 25543 Hydrochloride

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Org 25543 hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Org 25543 hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Org 25543 hydrochloride | Glycine Transporters | Tocris Bioscience [tocris.com]
- 2. mmbio.byu.edu [mmbio.byu.edu]
- 3. fishersci.com [fishersci.com]
- 4. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 5. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Essential Safety and Disposal Protocol for Org 25543 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662644#org-25543-hydrochloride-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)